

A Comparative Analysis of OMDM-2 and VDM-11 on Sleep Promotion

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Compound of Interest

Compound Name: OMDM-2

Cat. No.: B15571065

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This guide provides a detailed comparison of the sleep-promoting efficacy of two endocannabinoid uptake inhibitors, **OMDM-2** and VDM-11. The information is intended for researchers, scientists, and professionals in the field of drug development, offering a comprehensive overview of their mechanisms, quantitative effects, and the experimental protocols used to evaluate them.

Mechanism of Action

Both **OMDM-2** ((9Z)-N-[1-((R)-4-hydroxybenzyl)-2-hydroxyethyl]-9-octadecenamide) and VDM-11 (N-(4-hydroxy-2-methylphenyl)-5Z,8Z,11Z,14Z-eicosatetraenamide) are inhibitors of the anandamide membrane transporter (AMT).[1] By blocking the reuptake of the endogenous cannabinoid anandamide (AEA), these compounds increase the extracellular concentration of AEA.[2][3] This elevated AEA level enhances the activation of cannabinoid receptors, primarily the CB1 receptor, which is known to play a crucial role in the regulation of the sleep-wake cycle.[2][4][5] The sleep-promoting effects of these inhibitors are associated with a decrease in the extracellular levels of the wake-promoting neurotransmitter dopamine in the nucleus accumbens.[1][6]

Quantitative Efficacy in Sleep Modulation

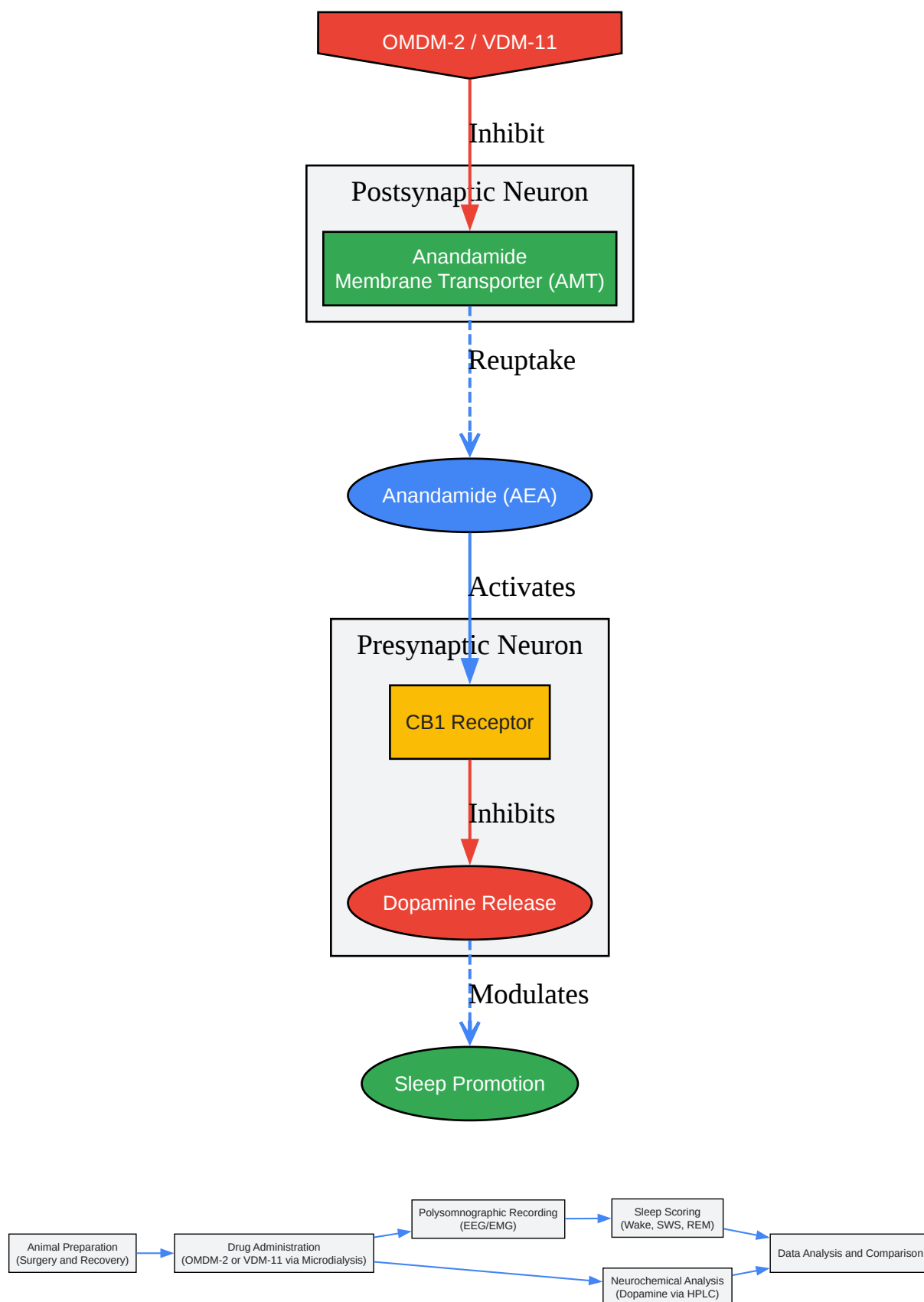
A key study directly compared the effects of **OMDM-2** and VDM-11 when administered into the paraventricular thalamic nucleus (PVA) of rats. The results demonstrate a dose-dependent increase in sleep and a decrease in wakefulness for both compounds.[1]

Compound	Dose (μM)	Wakefulness (min)	Slow Wave Sleep (min)	REM Sleep (min)
Vehicle	-	120.0 ± 4.5	50.1 ± 3.1	9.8 ± 1.2
OMDM-2	10	105.3 ± 4.1	65.2 ± 3.5	9.5 ± 1.1
20	90.1 ± 3.8	78.9 ± 4.2	11.0 ± 1.3	
30	75.6 ± 3.2	92.4 ± 4.9	12.0 ± 1.5	
VDM-11	10	108.2 ± 3.9	62.1 ± 3.3	9.7 ± 1.0
20	94.5 ± 3.5	75.3 ± 3.9	10.2 ± 1.2	
30	80.3 ± 3.7	88.6 ± 4.5	11.1 ± 1.4	

- $p < 0.05$ compared to vehicle. Data extracted from Murillo-Rodríguez et al., 2013.[\[1\]](#)

Signaling Pathway

The following diagram illustrates the proposed signaling pathway through which **OMDM-2** and **VDM-11** promote sleep.



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References

- 1. Frontiers | Cannabinoids, Endocannabinoids and Sleep [frontiersin.org]
- 2. biorxiv.org [biorxiv.org]
- 3. openaccesspub.org [openaccesspub.org]
- 4. med.upenn.edu [med.upenn.edu]
- 5. Anandamide enhances extracellular levels of adenosine and induces sleep: an in vivo microdialysis study - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. The administration of endocannabinoid uptake inhibitors OMDM-2 or VDM-11 promotes sleep and decreases extracellular levels of dopamine in rats - PubMed [pubmed.ncbi.nlm.nih.gov]
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